

what is 3-Acetamidocoumarin used for in research

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Compound Focus: 3-Acetamidocoumarin

CAS No.: 779-30-6

Cat. No.: S575655

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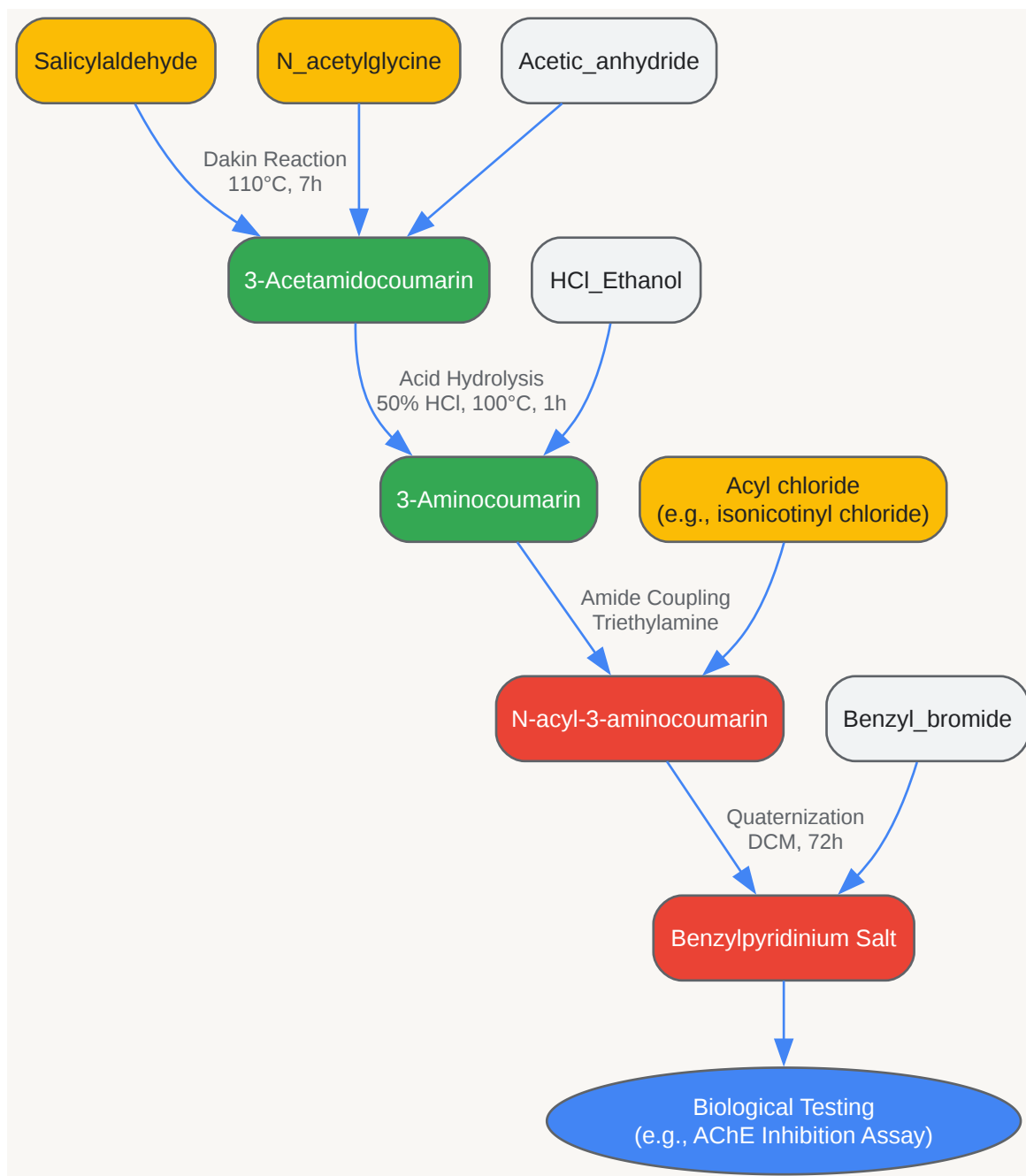
Experimental Protocols in Research

The provided search results detail specific experimental methodologies for the synthesis and biological testing of **3-Acetamidocoumarin** and its derivatives.

- **Synthesis of 3-Acetamidocoumarin (Dakin's Procedure) [1]**
 - **Reaction Setup:** Salicylaldehyde is reacted with N-acetylglycine in acetic anhydride.
 - **Conditions:** The mixture is heated at 110°C for 7 hours.
 - **Product:** The crude **3-Acetamidocoumarin** is obtained and can be purified as needed.
- **Synthesis of 3-Aminocoumarin from 3-Acetamidocoumarin [1]**
 - **Reaction Setup:** **3-Acetamidocoumarin** is hydrolyzed in a solution of 50% hydrochloric acid (HCl) in ethanol.
 - **Conditions:** The reaction is carried out at 100°C for 1 hour.
 - **Product:** 3-Aminocoumarin, which is a key intermediate for further derivatization.
- **Synthesis of Amide Derivatives (General Procedure) [2]**
 - **Reaction Setup:** A ketone (2 mM), hydroxylamine hydrochloride (3 mM), and thiamine hydrochloride (0.4 mM) are combined in a solvent of 1,4-dioxane and water (9:1 ratio).
 - **Conditions:** The mixture is heated at 90°C for 30-90 minutes, and the reaction progress is monitored by thin-layer chromatography (TLC).

- **Work-up:** After cooling, the product is dissolved in ethyl acetate, washed with water and brine, dried (e.g., with Na₂SO₄), and concentrated. The final amide is obtained through recrystallization from ethanol, with yields ranging from 75% to 95%.
- **In Vitro Assay for Acetylcholinesterase (AChE) Inhibition [1]**
 - **Method:** The inhibitory activity of synthesized compounds is evaluated using **Ellman's method**.
 - **Enzyme Source:** Acetylcholinesterase from *Electrophorus electricus* (electric eel).
 - **Screening:** Compounds are first tested at a single concentration (e.g., 1 μM). Those showing more than 50% enzyme inhibition are then further evaluated to determine their half-maximal inhibitory concentration (IC₅₀) values.
 - **Controls:** Donepezil hydrochloride and tacrine are used as reference standard inhibitors.

The following diagram illustrates the key synthetic pathways and research applications of **3-Acetamidocoumarin** as described in the protocols:



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Synthetic pathways and research applications of 3-Acetamidocoumarin.

Quantitative Research Findings

The table below consolidates key quantitative data from research studies involving **3-Acetamidocoumarin**.

Compound / Assay	Measured Value / Concentration	Biological Model / Context	Reference
Cardamonin (Positive Control) [3]	0.625, 2.5, and 10 μM	Dose-dependently reduced cyst formation & enlargement	Madin-Darby Canine Kidney (MDCK) cyst model
Benzylpyridinium Salt 9h [1]	$\text{IC}_{50} = 1.53 \pm 0.01$ nM	Acetylcholinesterase (AChE) Inhibition	<i>Electrophorus electricus</i> AChE
Benzylpyridinium Salt 9e [1]	$\text{IC}_{50} = 3.05 \pm 0.28$ nM	Acetylcholinesterase (AChE) Inhibition	<i>Electrophorus electricus</i> AChE
Reference: Donepezil-HCl [1]	$\text{IC}_{50} = 53.51 \pm 3.12$ nM	Acetylcholinesterase (AChE) Inhibition	<i>Electrophorus electricus</i> AChE
Amide Synthesis Protocol [2]	Yield: 75% to 95%	Synthesis of amides from ketones	General organic synthesis

Based on the search results, the primary research utility of **3-Acetamidocoumarin** lies in its role as a **key synthetic intermediate**. It is a crucial precursor for generating 3-aminocoumarin and, subsequently, a wide array of amide-linked conjugates for drug discovery, particularly in developing potent acetylcholinesterase inhibitors.

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References

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